

5-Chloro-2-fluorotoluene chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloro-2-fluorotoluene

Cat. No.: B1349765

[Get Quote](#)

An In-depth Technical Guide to **5-Chloro-2-fluorotoluene**

Abstract

5-Chloro-2-fluorotoluene, with CAS number 452-66-4, is a halogenated aromatic compound that serves as a crucial intermediate in the synthesis of a variety of fine chemicals, pharmaceuticals, and agrochemicals.^{[1][2]} Its unique molecular structure, featuring chlorine, fluorine, and methyl substituents on a benzene ring, imparts specific reactivity that makes it a versatile building block in organic synthesis.^[3] This document provides a comprehensive overview of the chemical and physical properties, spectroscopic data, synthesis, reactivity, applications, and safety information for **5-Chloro-2-fluorotoluene**, intended for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

5-Chloro-2-fluorotoluene is a colorless to nearly colorless liquid.^[1] A summary of its key chemical and physical properties is presented in Table 1.

| Property | Value |
|---------------------------------------|---|
| CAS Number | 452-66-4[4] |
| Molecular Formula | C ₇ H ₆ ClF[5] |
| Molecular Weight | 144.57 g/mol [1][4] |
| IUPAC Name | 4-Chloro-1-fluoro-2-methylbenzene[1] |
| Synonyms | 5-Chloro-2-fluorotoluene[5] |
| Appearance | Colorless to almost colorless clear liquid[1] |
| Density | 1.188 g/mL at 25 °C[4][6] |
| Boiling Point | 157-159 °C at 752 mmHg[4][6] |
| Flash Point | 49 °C (120.2 °F) - closed cup[4] |
| Refractive Index (n _{20/D}) | 1.4995[4][6] |
| LogP | 3.28[5] |
| Vapor Pressure | 2.8±0.3 mmHg at 25°C[5] |

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **5-Chloro-2-fluorotoluene**.

¹H NMR Spectroscopy

The proton NMR spectrum provides information about the hydrogen atoms in the molecule.

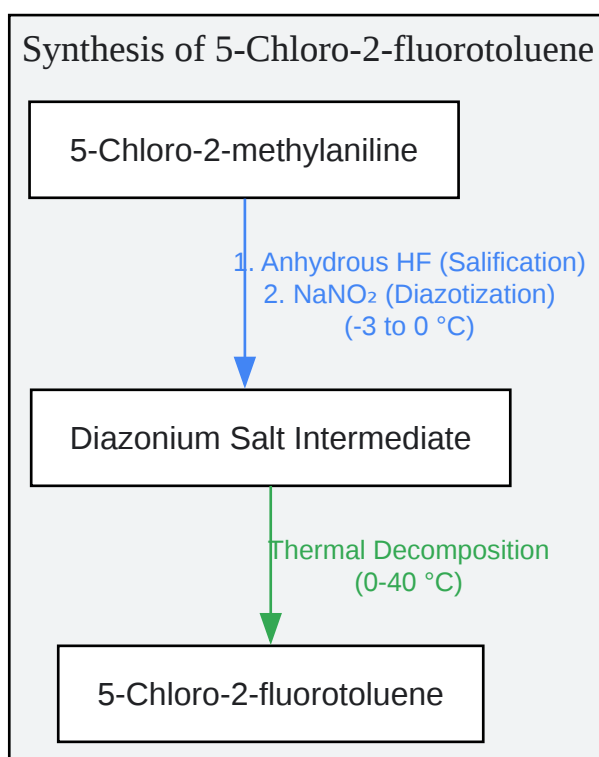
| Assignment | Chemical Shift (ppm) |
|----------------------|----------------------|
| A | 7.109 |
| B | 7.064 |
| C | 6.885 |
| D (CH ₃) | 2.212 |

Note: Data corresponds to a 399.65 MHz spectrum in CDCl₃.^[7]

Synthesis and Reactivity

Synthesis

A common method for the preparation of **5-Chloro-2-fluorotoluene** involves a diazotization-fluorination sequence starting from 5-chloro-2-methylaniline (also known as 5-chloro-2-aminotoluene).^[8]



[Click to download full resolution via product page](#)

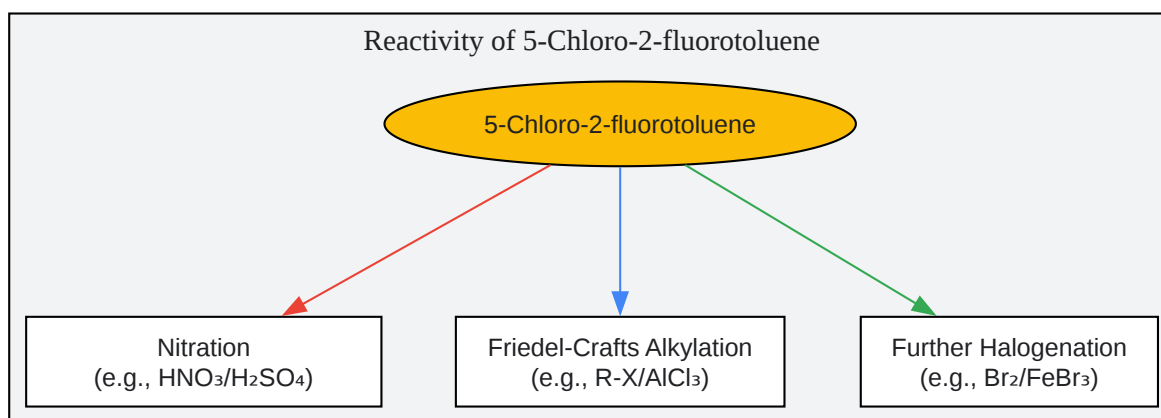
Caption: Synthesis workflow for **5-Chloro-2-fluorotoluene**.

Reactivity

5-Chloro-2-fluorotoluene undergoes typical electrophilic aromatic substitution reactions. The directing effects of the substituents (ortho, para-directing methyl and fluorine; ortho, para-directing but deactivating chlorine) influence the position of substitution.

Key reactions include:

- Nitration: Can be nitrated using solid acid catalysts under mild conditions to form nitro derivatives.[1]
- Friedel-Crafts Alkylation: Reacts with alkyl halides in the presence of a Lewis acid to introduce alkyl groups to the aromatic ring.[1]
- Halogenation: Further halogenation can occur at available positions on the ring through electrophilic substitution.[1]



[Click to download full resolution via product page](#)

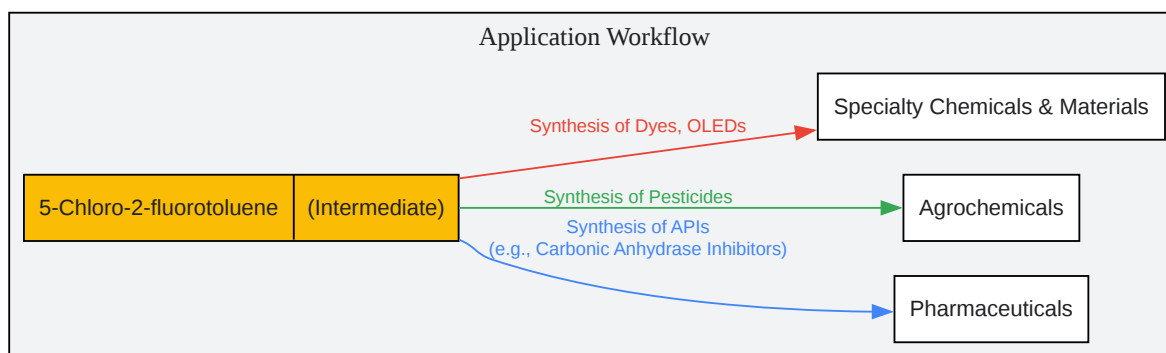
Caption: Key chemical reactions of **5-Chloro-2-fluorotoluene**.

Applications

5-Chloro-2-fluorotoluene is a valuable intermediate in several industrial sectors.

- Pharmaceutical Industry: It is a key building block in the synthesis of various active pharmaceutical ingredients (APIs), including antihypertensives, antitumor agents, and antiviral drugs.[9] It is specifically noted for its use in preparing potent calcium (Ca⁺⁺) agonists and topically active carbonic anhydrase inhibitors for glaucoma treatment.[2][3]

- Agrochemicals: Used in the manufacturing of pesticides and herbicides.[1]
- Chemical Industry: Serves as a precursor for dyes, pigments, and specialty chemicals.[1][9]
- Material Science: Utilized in the development of new materials such as liquid crystals and OLEDs.[1][9]



[Click to download full resolution via product page](#)

Caption: Role of **5-Chloro-2-fluorotoluene** as a chemical intermediate.

Experimental Protocols

Synthesis of 5-Chloro-2-fluorotoluene from 5-Chloro-2-methylaniline

This protocol is based on the diazotization method.[8]

Materials:

- 5-chloro-2-methylaniline
- Anhydrous hydrofluoric acid (HF)
- Sodium nitrite (NaNO_2)

- Reaction vessel suitable for HF, equipped with cooling and dropping funnel.

Procedure:

- **Salification:** Cool the anhydrous hydrofluoric acid (2-5 molar equivalents) to 5-7 °C in the reaction vessel. Add 5-chloro-2-methylaniline (1 molar equivalent) dropwise over several hours while maintaining the temperature. After the addition is complete, allow the mixture to react for an additional 1-3 hours.
- **Diazotization:** Cool the resulting mixture to between -3 °C and 0 °C. Add a solution of sodium nitrite (1-1.5 molar equivalents) dropwise, ensuring the temperature does not exceed 0 °C. The addition should be carried out over 8-10 hours. Stir the reaction mixture for another 1-3 hours at this temperature.
- **Thermolysis:** Warm the reaction mixture to between 0 °C and 40 °C. The diazonium salt will decompose, releasing nitrogen gas and forming the desired **5-Chloro-2-fluorotoluene**.
- **Work-up and Purification:** The product can be isolated by extraction and purified by distillation.

Safety Information

5-Chloro-2-fluorotoluene is a hazardous and flammable chemical.^{[9][10]} All handling should be performed in a well-ventilated area, and appropriate personal protective equipment (PPE) must be worn.^[4]

| Hazard Information | Details |
|-------------------------------|---|
| Signal Word | Warning[4] |
| Hazard Statements | H226: Flammable liquid and vapor.[4][10] H315: Causes skin irritation.[4][10] H319: Causes serious eye irritation.[4][10] H335: May cause respiratory irritation.[4][10] |
| Precautionary Statements | P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.[4] P233: Keep container tightly closed.[4] P280: Wear protective gloves/eye protection/face protection.[4] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] |
| Personal Protective Equipment | Eyeshields, faceshields, gloves, respirator with appropriate filter (e.g., type ABEK).[4] |
| Storage Class | 3 - Flammable liquids[4] |

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 5-Chloro-2-fluorotoluene | 452-66-4 [smolecule.com]
- 2. nbino.com [nbino.com]
- 3. nbino.com [nbino.com]
- 4. 5-氯-2-氟甲苯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 5-Chloro-2-Fluorotoluene | CAS#:452-66-4 | Chemsr [chemsrc.com]
- 6. 5-Chloro-2-fluorotoluene | 452-66-4 [chemicalbook.com]

- 7. 5-Chloro-2-fluorotoluene(452-66-4) 1H NMR spectrum [chemicalbook.com]
- 8. CN102786386A - Preparation method of 4-chloro-2-fluorotoluene - Google Patents [patents.google.com]
- 9. nbinno.com [nbinno.com]
- 10. chemical-label.com [chemical-label.com]
- To cite this document: BenchChem. [5-Chloro-2-fluorotoluene chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349765#5-chloro-2-fluorotoluene-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com